Application Notes and Protocols for Protein Conjugation with BDP FL-PEG4-TCO

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*BDP FL-PEG4-TCO*
Cat. No.:	*B15541584*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the conjugation of proteins with **BDP FL-PEG4-TCO**, a fluorescent labeling reagent. This document is intended to guide researchers in the life sciences, particularly those involved in drug development and cellular imaging, through the effective use of this versatile bioconjugation tool.

Introduction

BDP FL-PEG4-TCO is a heterobifunctional molecule designed for advanced bioconjugation applications.[1] It comprises three key components: a bright and photostable BODIPY™ FL (BDP FL) fluorophore, a hydrophilic tetraethylene glycol (PEG4) spacer, and a reactive trans-cyclooctene (TCO) group.[1][2][3] The BDP FL dye offers excellent spectral properties for fluorescence-based detection, while the PEG4 linker enhances water solubility and minimizes steric hindrance.[1][3][4] The TCO moiety facilitates highly specific and efficient covalent labeling of molecules containing a tetrazine group through a bioorthogonal "click chemistry" reaction known as the inverse-electron-demand Diels-Alder (IEDDA) cycloaddition.[2][3][5] This reaction is exceptionally fast and proceeds under mild, physiological conditions without the

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need for a cytotoxic copper catalyst, making it ideal for labeling biomolecules in complex biological environments, including living cells.[2][5]

Physicochemical and Spectral Properties of BDP FL-PEG4-TCO

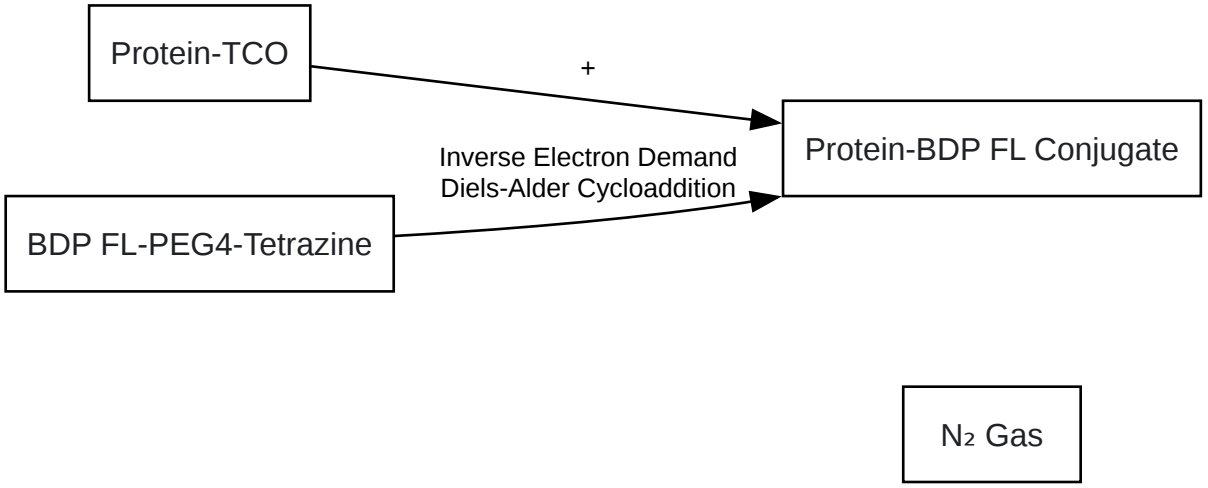
The key properties of **BDP FL-PEG4-TCO** are summarized in the table below, providing essential data for designing and interpreting fluorescence-based experiments.

Property	Value
Excitation Maximum (λex)	~503 nm[2]
Emission Maximum (λem)	~509 nm[2]
Molar Extinction Coefficient (ε)	>80,000 $M^{-1}cm^{-1}$[2][4]
Fluorescence Quantum Yield (Φ)	>0.9[2][4]
Molecular Formula	$C_{33}H_{49}BF_2N_4O_7$[2][6]
Molecular Weight	662.57 g/mol [2][6]
Solubility	Soluble in DMSO, DMF, and DCM; low solubility in water.[1][2]
Storage	Store at -20°C, protected from light.[1]

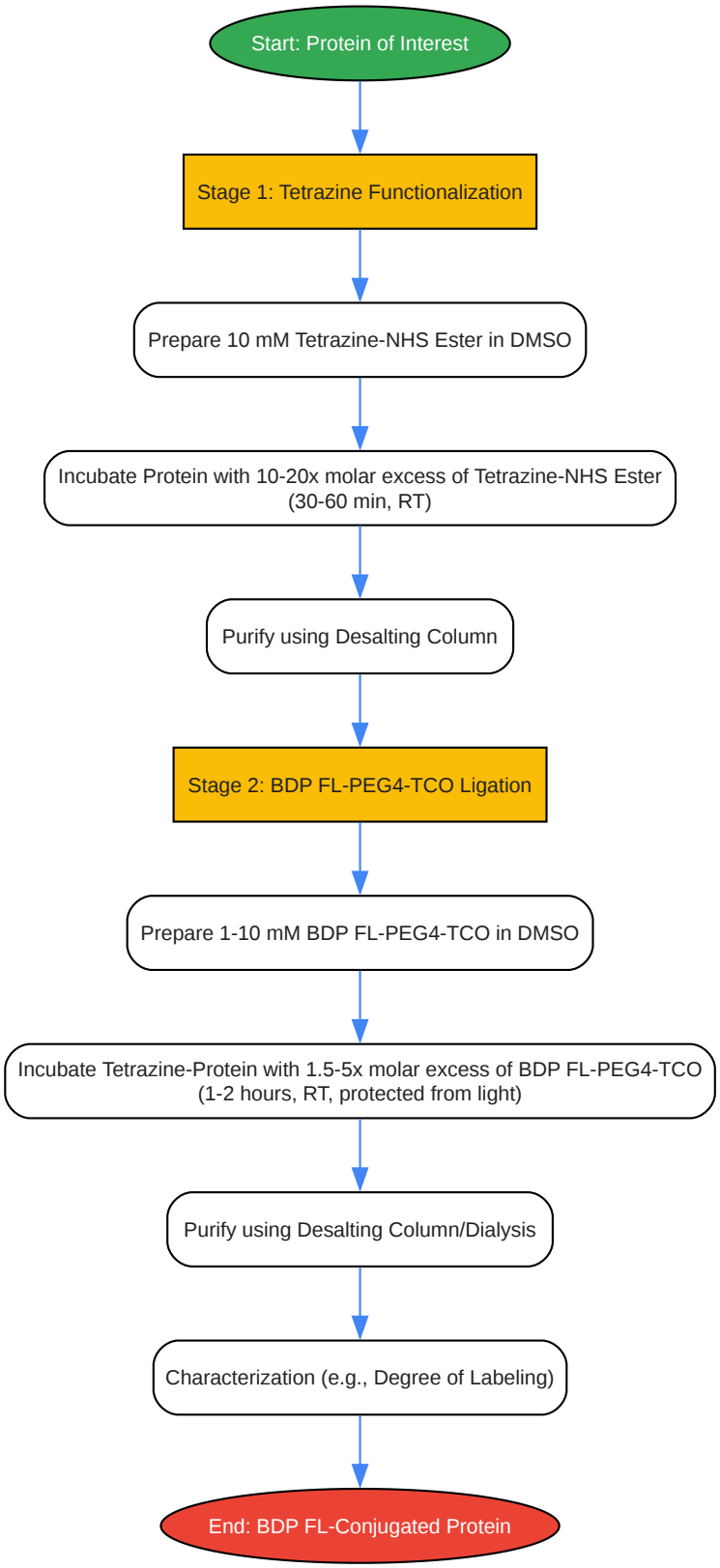
Reaction Mechanism: TCO-Tetrazine Ligation

The conjugation of **BDP FL-PEG4-TCO** to a tetrazine-modified protein occurs via an inverse-electron-demand Diels-Alder [4+2] cycloaddition.[5] In this reaction, the electron-deficient tetrazine acts as the diene and the strained trans-cyclooctene (TCO) serves as the dienophile. The initial cycloaddition is followed by a retro-Diels-Alder reaction that releases nitrogen gas, resulting in a stable dihydropyridazine linkage.[5] This reaction is characterized by its exceptionally fast kinetics, with second-order rate constants reported to be as high as 10^6 $M^{-1}s^{-1}$.[7]

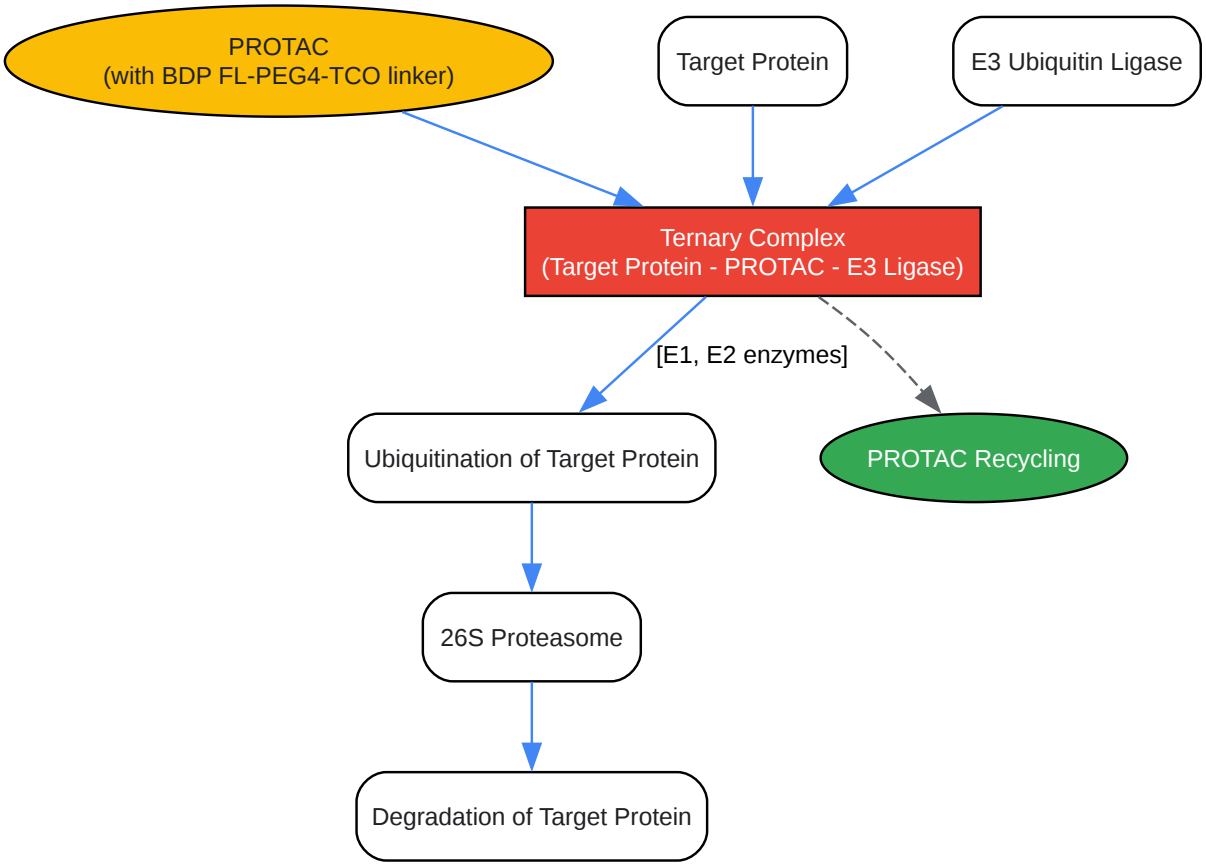
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